

Scopularide B: A Technical Guide to a Novel Anticancer Cyclodepsipeptide

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Compound of Interest

Compound Name: Scopularide B

Cat. No.: B15342623

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Scopularide B is a novel cyclodepsipeptide natural product that has emerged as a promising candidate in the field of oncology drug development. This in-depth technical guide provides a comprehensive overview of **Scopularide B**, from its discovery and chemical characteristics to its biological activity and potential mechanisms of action. This document is intended to serve as a core resource for researchers, scientists, and drug development professionals interested in the therapeutic potential of this marine-derived compound.

Discovery and Chemical Profile

Scopularide B was first isolated from the marine fungus *Scopulariopsis brevicaulis*, found in association with the marine sponge *Tethya aurantium*.^{[1][2][3]} It belongs to the cyclodepsipeptide class of natural products, which are cyclic compounds containing both amino acid and hydroxy acid residues.

The chemical structure of **Scopularide B** was elucidated through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), as well as chemical derivatization methods.^{[1][2]} Its structure is closely related to its congener, Scopularide A, differing in the length of the fatty acid side chain.

Table 1: Chemical Profile of **Scopularide B**

Characteristic	Description
Chemical Formula	C34H53N5O7
Molecular Weight	643.8 g/mol
Class	Cyclodepsipeptide
Origin	Marine fungus <i>Scopulariopsis brevicaulis</i>
Structure	A cyclic peptide-ester hybrid containing amino and hydroxy acid residues.

Biological Activity and Anticancer Potential

Scopularide B has demonstrated significant cytotoxic activity against a panel of human cancer cell lines, positioning it as a molecule of interest for anticancer drug discovery.

In Vitro Cytotoxicity

Initial studies have revealed the potent anti-proliferative effects of **Scopularide B**. The following table summarizes the available quantitative data on its activity against various cancer cell lines.

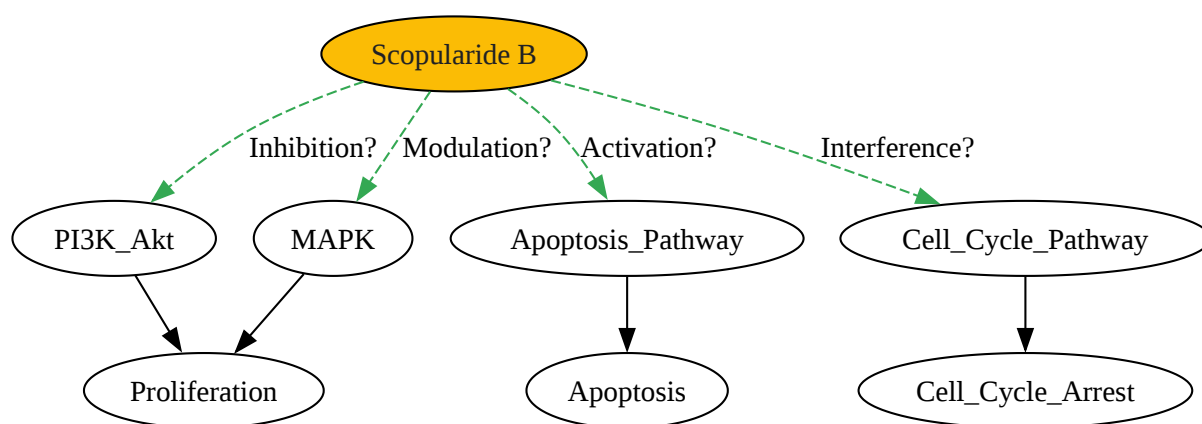
Table 2: Cytotoxicity of **Scopularide B** against Human Cancer Cell Lines

Cell Line	Cancer Type	IC50 (µg/mL)	% Inhibition at 10 µg/mL
Colo357	Pancreatic	Not Reported	26% ^[1]
Panc89	Pancreatic	Not Reported	49% ^[1]
HT29	Colon	Not Reported	24% ^[1]

Note: Data for Scopularide A is also available and shows comparable activity.

Mechanism of Action (Hypothesized)

While the precise mechanism of action of **Scopularide B** is still under investigation, its cytotoxic effects suggest interference with critical cellular processes essential for cancer cell survival and proliferation. Based on the known mechanisms of other cyclodepsipeptides and its observed biological activity, several signaling pathways are hypothesized to be involved.



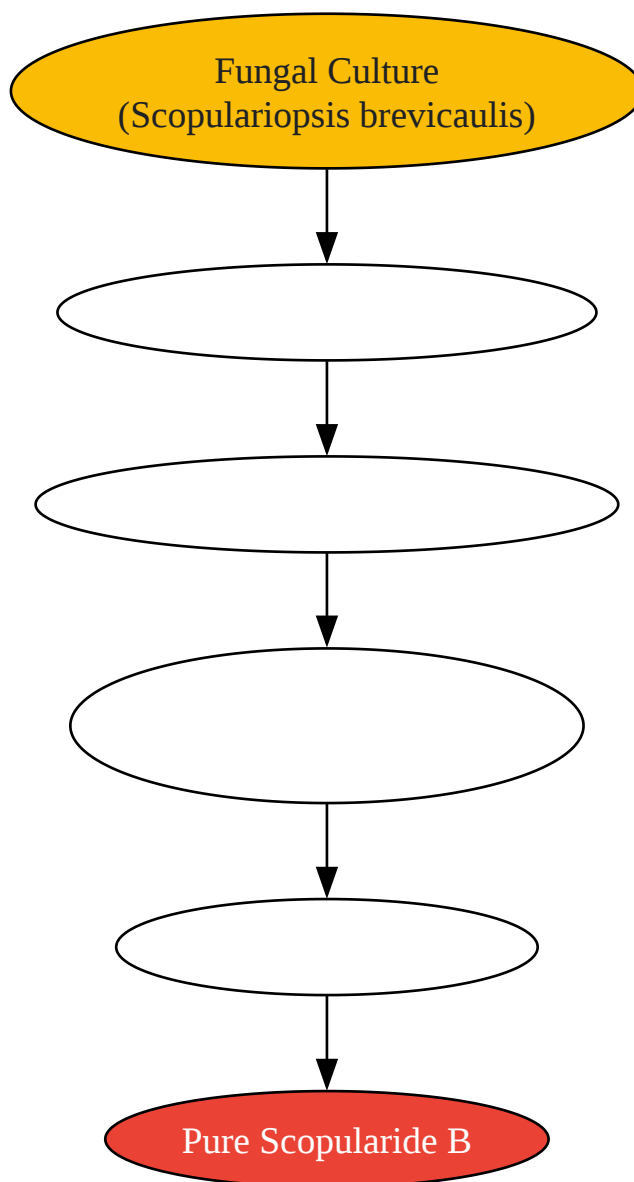
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Caption: Hypothesized mechanism of action for **Scopularide B** in cancer cells.

Experimental Protocols

Isolation and Purification of Scopularide B

The following protocol is based on the methods described for the isolation of **Scopularide B** from *Scopulariopsis brevicaulis*.



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Caption: Experimental workflow for the isolation of **Scopularide B**.

Detailed Steps:

- Fungal Cultivation: *Scopulariopsis brevicaulis* is cultured in a suitable broth medium.
- Extraction: The fungal mycelium is harvested and extracted with a suitable organic solvent, such as acetone, to obtain a crude extract.

- **Solvent Partitioning:** The crude extract is subjected to solvent-solvent partitioning to remove nonpolar and highly polar impurities.
- **Chromatographic Purification:** The resulting extract is then purified using chromatographic techniques, typically starting with column chromatography followed by preparative High-Performance Liquid Chromatography (HPLC) to yield pure **Scopularide B**.

Total Synthesis of Scopularide B

As of the last update, a detailed, publicly available protocol for the total synthesis of **Scopularide B** has not been extensively reported in the literature. The focus has primarily been on its isolation from the natural source. The complex cyclic structure of **Scopularide B**, with multiple stereocenters, presents a significant challenge for synthetic chemists. A plausible synthetic strategy would likely involve the synthesis of the linear precursor containing the amino and hydroxy acid building blocks, followed by a macrolactamization or macrolactonization step to form the cyclic depsipeptide.

Future Directions

Scopularide B represents a promising lead compound for the development of new anticancer agents. Future research should focus on:

- **Elucidation of the precise mechanism of action:** Identifying the specific molecular targets and signaling pathways modulated by **Scopularide B** is crucial for its further development. This will involve studies on its effects on apoptosis, cell cycle progression, and key cancer-related signaling cascades such as the PI3K/Akt and MAPK pathways.
- **Structure-Activity Relationship (SAR) studies:** The synthesis of analogues of **Scopularide B** will be important to understand the structural features required for its anticancer activity and to potentially develop more potent and selective derivatives.
- **In vivo efficacy studies:** Evaluating the antitumor activity of **Scopularide B** in animal models is a necessary next step to assess its therapeutic potential in a physiological context.
- **Development of a total synthesis route:** An efficient and scalable total synthesis will be essential for producing sufficient quantities of **Scopularide B** and its analogues for preclinical and clinical studies.

Conclusion

Scopularide B is a novel marine-derived cyclodepsipeptide with demonstrated in vitro anticancer activity. Its unique chemical structure and biological profile make it an attractive candidate for further investigation in the quest for new cancer therapies. The information provided in this technical guide serves as a foundational resource for the scientific community to build upon and accelerate the research and development of **Scopularide B** and related compounds.

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